

## refining AR-C141990 treatment protocols for better outcomes

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Compound of Interest		
Compound Name:	AR-C141990	
Cat. No.:	B1666081	Get Quote

### **Technical Support Center: AR-C141990**

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the use of **AR-C141990**. Below you will find frequently asked questions, troubleshooting guides, and detailed experimental protocols to facilitate the successful application of this compound in your research.

### Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of AR-C141990?

AR-C141990 is a potent and selective inhibitor of the Monocarboxylate Transporter 1 (MCT1). [1][2] It exhibits approximately 10-fold selectivity for MCT1 over MCT2 and does not show significant activity against MCT3 or MCT4.[1][2][3] This inhibition blocks the transport of monocarboxylates, such as lactate, across the cell membrane.

Q2: What are the recommended solvents and storage conditions for AR-C141990?

AR-C141990 hydrochloride is soluble in water, DMSO, and ethanol up to 100 mM.[1][2] For long-term storage, it is recommended to store the solid compound at -20°C in a dry and dark place.[4] Stock solutions can be stored at -20°C for up to one month or at -80°C for up to six months.[1] It is advisable to prepare single-use aliquots to avoid repeated freeze-thaw cycles. [1]



Q3: How can I improve the solubility of AR-C141990?

If you encounter solubility issues, gently warming the solution to 37°C and using an ultrasonic bath for a short period can help to dissolve the compound completely.[1]

Q4: What are the known off-target effects of AR-C141990?

AR-C141990 has a known inhibitory effect on MCT2, although with a 10-fold lower potency compared to MCT1.[3] No significant activity has been reported for MCT3 and MCT4.[1][3] Researchers should be aware of potential confounding effects in experimental systems expressing MCT2.

Q5: What are the demonstrated in vivo effects of AR-C141990?

In animal models, **AR-C141990** has been shown to have immunosuppressive properties, inhibiting the graft-versus-host response and prolonging cardiac graft survival in rats.[1][2][3] It has also been observed to inhibit the brain penetration of the GHB analog HOCPCA.[1][4]

### **Quantitative Data Summary**

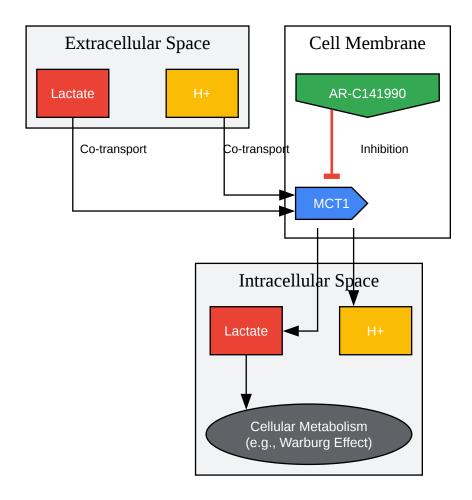
The following table summarizes the key quantitative parameters for **AR-C141990**.



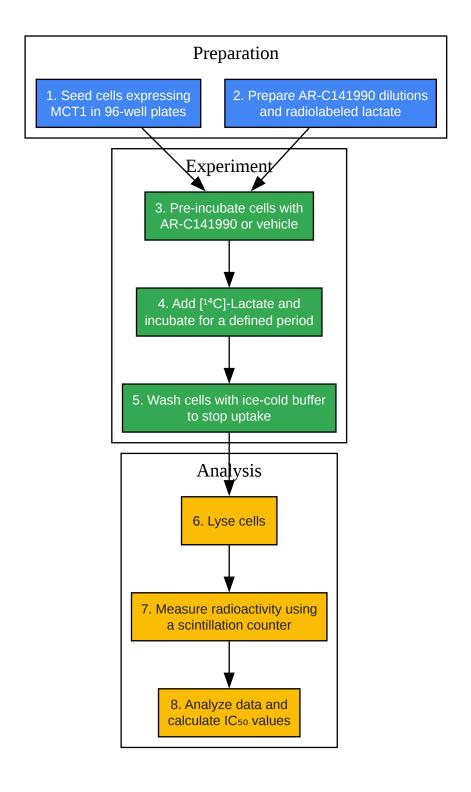
Parameter	Value	Target/System	Reference
pKi	7.6	Human MCT1	[1][3]
6.6	Human MCT2	[3]	
IC50	0.21 μΜ	[ <sup>3</sup> H]HOCPCA uptake in oocytes expressing MCT1	[3]
2.32 μΜ	[³H]HOCPCA uptake in oocytes expressing MCT2	[3]	
In Vivo Half-life	~20 minutes	Male NMRI mice (10 mg/kg, s.c.)	[3]
In Vivo ID50	4.6 mg/kg	Inhibition of HOCPCA brain penetration	[4]

# Signaling Pathway and Experimental Workflow Diagrams

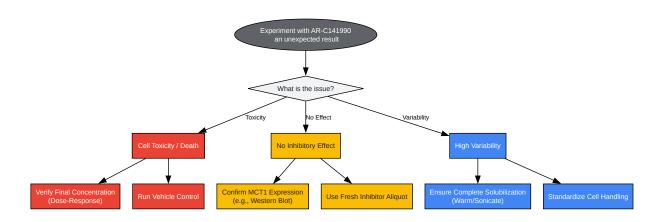












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